

Improving the solubility of (-)-Cyclophenol for biological assays

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Compound of Interest

Compound Name: (-)-Cyclophenol

Cat. No.: B7765546

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Technical Support Center: (-)-Cyclophenol

This guide provides researchers, scientists, and drug development professionals with essential information for effectively using **(-)-Cyclophenol** in biological assays, with a specific focus on overcoming solubility challenges.

Frequently Asked Questions (FAQs)

Q1: What is **(-)-Cyclophenol**?

(-)-Cyclophenol is a benzodiazepine alkaloid fungal metabolite, originally isolated from *Penicillium* species.[1][2] It is classified as a 7-membered 2,5-dioxopiperazine alkaloid.[2][3] Due to its unique chemical structure, it is explored as a potential lead compound in drug development.[2]

Q2: What is the primary mechanism of action for **(-)-Cyclophenol**?

(-)-Cyclophenol is known to be an inhibitor of protein tyrosine phosphatase 1B (PTP1B) with an IC_{50} value of 30 μ M.[1] PTP1B is a key negative regulator in insulin and leptin signaling pathways, making it a target of interest in metabolic disease research.

Q3: In which solvents is **(-)-Cyclophenol** soluble?

According to supplier data, **(-)-Cyclophenol** is soluble in Dimethyl sulfoxide (DMSO), ethanol, and methanol.[1] It is poorly soluble in aqueous solutions.

Q4: How should I store (-)-Cyclophenol?

The solid form of **(-)-Cyclophenol** is stable for at least four years when stored at -20°C.[1] While specific stability data for **(-)-Cyclophenol** in solution is not readily available, a study on a structurally related compound showed that storage at 4°C, protected from light, significantly improved stability compared to room temperature.[4][5] Therefore, it is recommended to store stock solutions in small aliquots at -20°C or -80°C and protect them from light to minimize degradation and freeze-thaw cycles.

Troubleshooting Guide: Solubility Issues

Q5: My (-)-Cyclophenol precipitated when I added it to my aqueous cell culture medium. Why did this happen and how can I fix it?

This is a common issue known as "crashing out," which occurs when a compound that is highly soluble in an organic solvent is introduced into an aqueous system where it is poorly soluble. The abrupt change in solvent polarity causes the compound to precipitate.

To prevent precipitation, follow these recommendations:

- **Minimize Final Solvent Concentration:** The final concentration of the organic solvent (e.g., DMSO, ethanol) in your assay should be kept as low as possible. Most cell lines can tolerate DMSO concentrations up to 0.5%, but it is best to keep it below 0.1% to avoid off-target effects.[6]
- **Use a High-Concentration Stock:** Prepare a high-concentration stock solution (e.g., 10-50 mM) in 100% DMSO. This allows you to add a very small volume to your final aqueous solution, minimizing the final DMSO concentration.
- **Perform Serial Dilutions:** Instead of a single large dilution, perform intermediate dilution steps. For example, first, dilute the DMSO stock into a small volume of your assay buffer, vortexing gently, and then add this mixture to the final volume.
- **Increase Mixing Energy:** When making dilutions, add the stock solution dropwise into the vortex of the rapidly stirring aqueous buffer. This rapid dispersion can help prevent localized high concentrations that lead to precipitation.

- Consider Gentle Warming or Sonication: Briefly warming the solution to 37°C or using a bath sonicator can help dissolve small amounts of precipitate. However, always check the compound's stability under these conditions first.

Data & Properties

Table 1: Physicochemical Properties of (-)-Cyclophenol

Property	Value	Reference
Molecular Formula	C ₁₇ H ₁₄ N ₂ O ₄	[1]
Formula Weight	310.3 g/mol	[1]
Purity	≥95%	[1]
Formulation	A solid	[1]

| Storage | -20°C |[1] |

Table 2: Solubility Summary

Solvent	Solubility	Reference
DMSO	Soluble	[1]
Ethanol	Soluble	[1]
Methanol	Soluble	[1]

| Water | Poorly soluble / Insoluble | |

Table 3: Recommended Maximum Solvent Concentrations in Cell-Based Assays

Solvent	Recommended Max. Concentration	Notes	Reference
DMSO	0.1% - 0.5%	Can induce cellular stress and affect viability at higher concentrations. Always include a vehicle control.	[6]

| Ethanol | < 0.5% | Generally more toxic to cells than DMSO. A vehicle control is critical. |[6] |

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

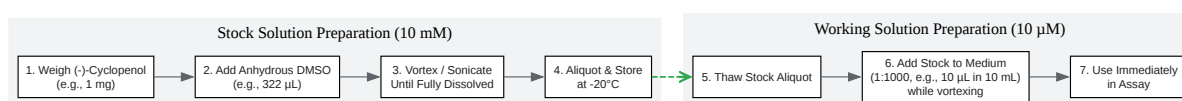
- Pre-weighing: Allow the vial of solid **(-)-Cyclophenol** to equilibrate to room temperature before opening to prevent condensation of moisture.
- Calculation: Calculate the required volume of DMSO. For example, to make a 10 mM stock from 1 mg of **(-)-Cyclophenol** (FW: 310.3 g/mol):
 - $\text{Volume (L)} = \text{Mass (g)} / (\text{Concentration (mol/L)} * \text{Formula Weight (g/mol)})$
 - $\text{Volume (L)} = 0.001 \text{ g} / (0.010 \text{ mol/L} * 310.3 \text{ g/mol}) = 0.000322 \text{ L} = 322 \text{ }\mu\text{L}$
- Dissolution: Add 322 μL of high-purity, anhydrous DMSO to the vial containing 1 mg of **(-)-Cyclophenol**.
- Mixing: Cap the vial tightly and vortex thoroughly for 1-2 minutes until the solid is completely dissolved. Gentle warming (up to 37°C) or brief sonication can be used to aid dissolution if necessary.
- Storage: Aliquot the stock solution into smaller, single-use volumes in amber or light-protected tubes and store at -20°C or -80°C.

Protocol 2: Preparation of a 10 μM Working Solution in Cell Culture Medium

This protocol is for preparing a final concentration of 10 μM with a final DMSO concentration of 0.1%.

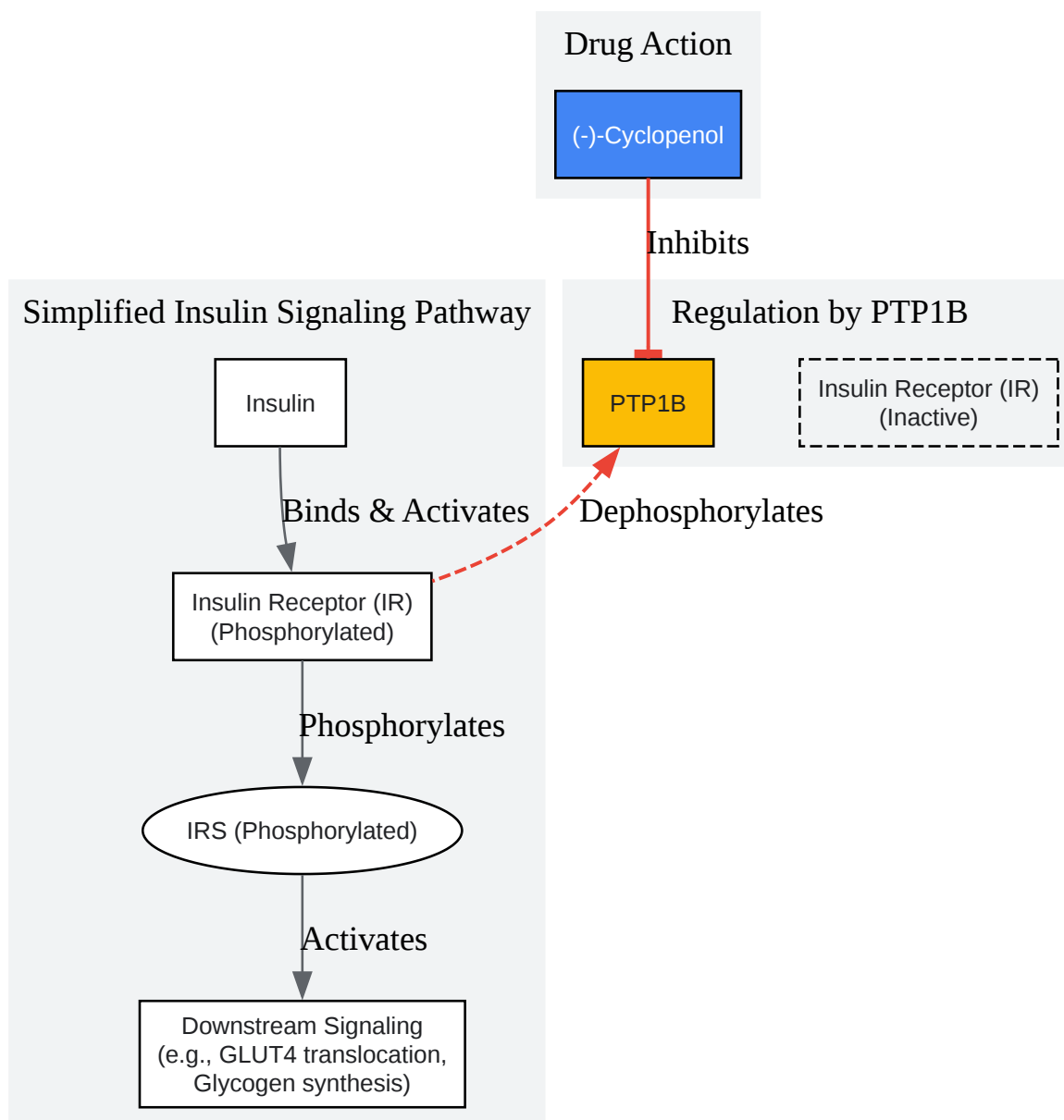
- Thaw Stock: Thaw one aliquot of the 10 mM **(-)-Cyclophenol** stock solution at room temperature.
- Prepare Medium: Have the required volume of pre-warmed (37°C) cell culture medium or aqueous buffer ready in a sterile tube.
- Dilution: Add the stock solution to the medium at a 1:1000 ratio. For example, to prepare 10 mL of a 10 μM working solution, add 10 μL of the 10 mM stock solution to 9.99 mL of medium.
- Mixing Technique: Add the 10 μL of stock solution drop-by-drop directly into the medium while actively vortexing or inverting the tube to ensure rapid and even dispersion. Do not add the medium onto the concentrated stock.
- Final Check: Visually inspect the solution for any signs of precipitation. If the solution is clear, it is ready for use in your biological assay. Use the solution immediately after preparation.

Visualizations



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Caption: Workflow for preparing **(-)-Cyclophenol** solutions.



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Caption: Mechanism of action of **(-)-Cyclophenol** on PTP1B.

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